Application Notes & Protocols: 4-Hydroxyquinoline-3-carboxylic Acid in Advanced Material Science

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Compound of Interest

Compound Name:	*4-Hydroxycinnoline-3-carboxylic acid*
CAS No.:	*18514-85-7*
Cat. No.:	*B180278*

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This document provides an in-depth technical guide on the application of 4-hydroxyquinoline-3-carboxylic acid in the field of material science. It is intended for researchers, scientists, and professionals in drug development seeking to leverage the unique properties of this versatile molecule. We will explore its fundamental characteristics, its role in the rational design of functional materials, and detailed protocols for synthesis and characterization.

Foundational Principles: The Versatility of 4-Hydroxyquinoline-3-carboxylic Acid

4-Hydroxyquinoline-3-carboxylic acid, often referred to as HQC, is a heterocyclic compound whose utility in material science stems from its distinct molecular architecture. The molecule incorporates three key functional regions: a quinoline bicyclic system, a hydroxyl group (-OH) at position 4, and a carboxylic acid group (-COOH) at position 3.

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- Quinoline Core: This nitrogen-containing aromatic system provides a rigid, planar backbone and possesses inherent photophysical properties, making it an excellent scaffold for luminescent materials.

- Chelating Moiety: The hydroxyl and carboxylic acid groups are positioned peri to each other, creating a powerful bidentate chelating site. This arrangement allows HQC to form stable complexes with a wide range of metal ions. This is the cornerstone of its application in coordination polymers and metal-organic frameworks (MOFs).[1]

- Reactive Handles: Both the hydroxyl and carboxylic acid groups can be chemically modified, allowing for the synthesis of a diverse library of derivatives with tailored properties for specific applications, such as enhanced solubility or targeted biological activity.[2][3]

The interplay of these features makes HQC a privileged building block for constructing materials with sophisticated functions.

Table 1: Physicochemical Properties of 4-Hydroxyquinoline-3-carboxylic Acid

Property	Value	Reference(s)
IUPAC Name	4-oxo-1H-quinoline-3-carboxylic acid	[4]
CAS Number	34785-11-0	
Molecular Formula	$C_{10}H_7NO_3$	
Molecular Weight	189.17 g/mol	
Appearance	Off-white to solid	[5]
Melting Point	268-273 °C	
Functional Groups	Carboxylic acid, Hydroxyl group	[1]

Core Application I: Luminescent Materials and Fluorescent Sensors

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The quinoline moiety is a well-known fluorophore.[6] When HQC coordinates with metal ions, particularly lanthanides (e.g., Europium, Terbium) or d-block metals (e.g., Zinc, Cadmium), the resulting complexes often exhibit unique photoluminescent properties.

Causality of Luminescence: The HQC ligand can act as an "antenna." It efficiently absorbs UV light and transfers the energy to the coordinated metal center, which then emits light at its own characteristic wavelength. This process, known as ligand-sensitized emission, is particularly effective for lanthanide ions, which have intrinsically low absorption cross-sections. This makes HQC derivatives excellent candidates for creating highly luminescent materials for applications like OLEDs and bio-imaging.[7][8][9]

Fluorescent Sensing: The fluorescence of HQC-based materials can be highly sensitive to the local chemical environment. The binding of a specific metal ion can either enhance or quench the fluorescence signal.[10] This principle is the basis for designing selective fluorescent chemosensors. For instance, derivatives of hydroxyquinolines have been successfully developed as effective indicators for biologically important cations like Mg^{2+} in living cells and for detecting environmentally relevant ions like Fe^{3+}.[10][11]

Table 2: Representative Photoluminescence Data for Lanthanide-Quinoline Carboxylate Complexes

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Complex Example	Excitation (λex)	Emission Peaks (λem)	Quantum Yield (Φ)	Rationale	Reference
$Eu(Hhqc)_3(TPL)$	~350 nm	580, 592, 613, 654, 702 nm	0.019	Peaks correspond to the characteristic $^5D_0 \rightarrow {}^7F_j$ transitions of Eu^{3+}. The ligand (Hhqc) acts as the sensitizer.	[7]
$Eu(Hhqc)_3(TBL)$	~350 nm	580, 592, 613, 654, 702 nm	0.028	The longer carbon chain of the co-ligand (TBL) enhances the quantum yield, likely by shielding the Eu^{3+} ion from solvent quenching.	[7]

(Note: Hhqc = 2-hydroxyquinoline-4-carboxylic acid, a structural isomer of HQC, demonstrating the principle. TPL = tripropylamine, TBL = tributylamine)

Core Application II: Coordination Polymers and Metal-Organic Frameworks (MOFs)

Metal-Organic Frameworks (MOFs) are crystalline materials constructed from metal ions or clusters linked together by organic ligands. The ability of HQC to act as a multidentate N,O-donor ligand makes it an excellent candidate for building these highly ordered structures.[12]

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Structural Role of HQC: In MOF synthesis, the deprotonated carboxylate and hydroxylate groups of HQC coordinate to metal centers, forming nodes. The rigid quinoline backbone acts as a strut, extending the network in one, two, or three dimensions.[13] The choice of metal ion and reaction conditions (e.g., temperature, solvent) can direct the self-assembly process to yield diverse network topologies with varying pore sizes and properties.[12][14]

Functional Properties:

- Porosity: MOFs built with HQC can exhibit significant porosity, which is crucial for applications in gas storage and separation.
- Catalysis: The metal nodes can act as catalytic sites, while the functional groups on the HQC linker can be modified to introduce additional catalytic activity.
- Post-Synthetic Modification: If not all potential coordination sites on the HQC linker are used during the initial synthesis, the remaining free functional groups (like uncoordinated carboxylic acids) can be used for post-synthetic modification. This allows for the introduction of new functionalities, such as capturing specific metal ions or anchoring dye molecules.[15]

Experimental Methodologies and Protocols

Protocol 1: Synthesis of 4-Hydroxyquinoline-3-carboxylic Acid (HQC)

This protocol describes the saponification of the corresponding ethyl ester, a common precursor. The rationale is to use a simple hydrolysis reaction to convert the ester to the desired carboxylic acid.

Materials:

- Ethyl 4-hydroxyquinoline-3-carboxylate
- Ethanol (EtOH)
- Sodium hydroxide (NaOH), aqueous solution (e.g., 10% w/v)
- Hydrochloric acid (HCl), 4 M

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- Deionized water

Procedure:

- Dissolve ethyl 4-hydroxyquinoline-3-carboxylate (1.0 eq) in ethanol in a round-bottom flask.[5]
- Add an excess of aqueous sodium hydroxide solution (approx. 3.0 eq).[5]
- Heat the mixture to reflux and maintain for 3-4 hours, monitoring the reaction by TLC until the starting material is consumed.[5]
- Cool the reaction mixture to room temperature (approx. 20 °C).[5]
- Slowly add 4 M HCl to acidify the solution to a pH of approximately 4. A solid precipitate should form.[5]
- If desired, reduce the solvent volume by about half using a rotary evaporator to increase the yield of the precipitate.[5]
- Collect the solid product by vacuum filtration.
- Wash the solid with a cold mixture of ethanol and water (1:1 v/v) twice to remove residual salts and impurities.[5]
- Dry the product under vacuum to yield 4-hydroxyquinoline-3-carboxylic acid as an off-white solid.[5]

Protocol 2: General Solvothermal Synthesis of an HQC-Based Metal-Organic Framework

This protocol provides a representative method for synthesizing a crystalline MOF. The solvothermal approach uses elevated temperature and pressure to overcome kinetic barriers and promote the growth of high-quality crystals.[16][17]

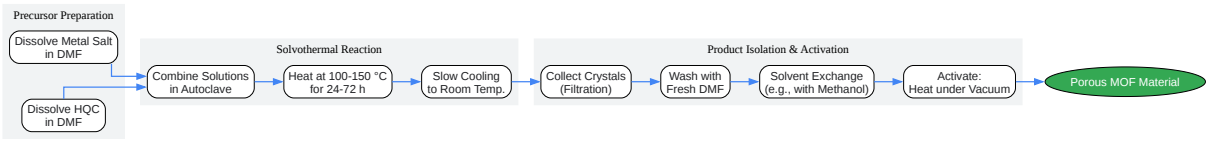
Materials:

- 4-Hydroxyquinoline-3-carboxylic acid (HQC)

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- Metal salt (e.g., Zinc acetate dihydrate, $Zn(OAc)_2 \cdot 2H_2O$)
- Solvent: N,N-Dimethylformamide (DMF)
- Teflon-lined stainless-steel autoclave or a sealed glass vial

Workflow Diagram:



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Caption: Workflow for the solvothermal synthesis of an HQC-based MOF.

Procedure:

- Preparation: In a glass vial, dissolve HQC (e.g., 0.5 mmol) in DMF (e.g., 10 mL). In a separate vial, dissolve the metal salt (e.g., 0.5 mmol of $Zn(OAc)_2 \cdot 2H_2O$) in DMF (e.g., 10 mL).
- Reaction: Combine the two solutions in a 25 mL Teflon-lined autoclave. Seal the vessel tightly.
- Heating: Place the autoclave in a programmable oven. Heat to a target temperature (typically between 100-150 °C) and hold for 24 to 72 hours.[12] The slow crystallization at elevated temperature is key to forming a well-ordered, crystalline framework.

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- Cooling: Allow the autoclave to cool slowly to room temperature. Crystalline product should be visible at the bottom of the vessel.

- Isolation: Decant the mother liquor and collect the crystals. Wash the crystals by immersing them in fresh DMF (3 x 10 mL) for several hours each time to remove unreacted starting materials trapped within the pores. Centrifugation can be used to separate the solid product from the washing solvent.[17][18]

- Activation: To create a permanently porous material, the guest solvent molecules (DMF) must be removed from the pores without causing the framework to collapse. This is typically achieved by first exchanging the high-boiling DMF with a more volatile solvent (like methanol or acetone), followed by heating the material under a dynamic vacuum.[17][19]

Protocol 3: Material Characterization

A self-validating protocol requires thorough characterization to confirm the identity, purity, and properties of the synthesized material.

- Powder X-Ray Diffraction (PXRD): This is the most critical technique to confirm the crystallinity and phase purity of the synthesized MOF. The experimental pattern should be compared to a simulated pattern from single-crystal X-ray diffraction data if available.

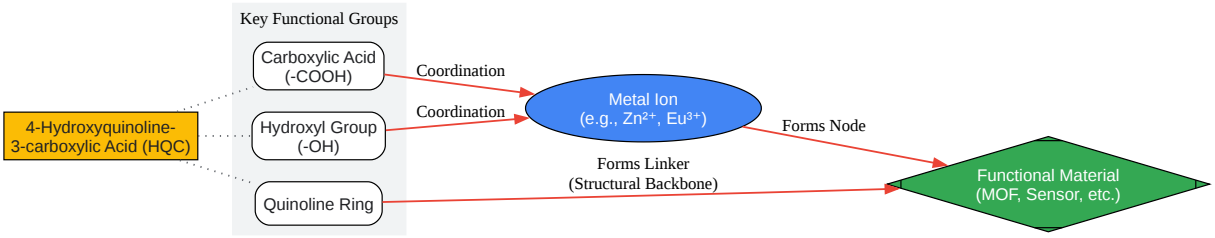
- Fourier-Transform Infrared (FTIR) Spectroscopy: Compare the spectrum of the final MOF to that of the free HQC ligand. A shift in the stretching frequencies of the C=O and O-H bands will confirm the coordination of the carboxylate and hydroxyl groups to the metal centers.

- Thermogravimetric Analysis (TGA): Heat the sample under a controlled atmosphere (e.g., N_2) to determine its thermal stability. A typical TGA curve for a MOF will show an initial weight loss corresponding to the removal of guest solvent molecules, followed by a plateau, and finally decomposition at a higher temperature.

- Gas Sorption Analysis (BET): To confirm the porosity of the activated material, perform a nitrogen adsorption-desorption isotherm at 77 K. The resulting data can be used to calculate the Brunauer-Emmett-Teller (BET) surface area.[19]

Logical Relationship Diagram:

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Caption: Logical relationship of HQC's functional groups in material formation.

Conclusion

4-Hydroxyquinoline-3-carboxylic acid is a remarkably effective building block in material science. Its rigid backbone, powerful chelating ability, and inherent luminescent properties provide a reliable platform for the rational design of functional materials. By understanding the fundamental chemical principles and applying robust synthetic and characterization protocols as outlined in this guide, researchers can unlock the potential of HQC to create novel MOFs, sensors, and luminescent materials tailored for a wide array of advanced applications.

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